

Operational Safety Protocol: Handling Arochlor 5432 (Polychlorinated Terphenyl)

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Compound of Interest

Compound Name: Arochlor 5432

CAS No.: 63496-31-1

Cat. No.: B1165868

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Executive Summary & Hazard Identification

Do not confuse **Arochlor 5432** with standard PCBs (Arochlor 12xx series). **Arochlor 5432** is a Polychlorinated Terphenyl (PCT) mixture with approximately 32% chlorine by weight.^[1] While chemically related to PCBs, its terphenyl structure (three benzene rings) imparts higher molecular weight, lower vapor pressure, and distinct viscosity profiles (often a sticky resin or viscous liquid at room temperature).

Critical Hazard Profile:

- **Bioaccumulation:** Extreme. PCTs are lipophilic and persist in fatty tissues.
- **Routes of Entry:** Skin absorption (primary), Inhalation (aerosols/dust), Ingestion.
- **Chronic Toxicity:** Potential carcinogen, hepatotoxin, and reproductive toxin.
- **Regulatory Status:** Regulated under TSCA (Toxic Substances Control Act) in the USA; treated as a Persistent Organic Pollutant (POP) globally.

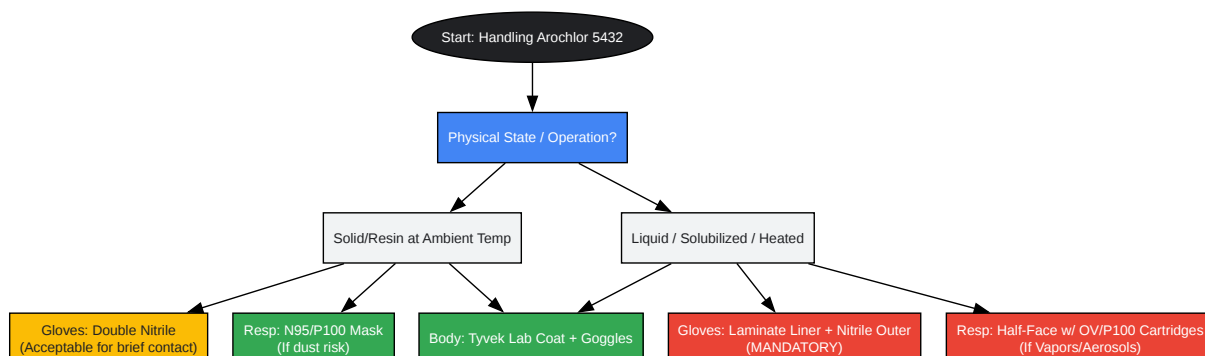
Personal Protective Equipment (PPE) Matrix

Standard laboratory nitrile gloves are insufficient for prolonged contact with PCTs. PCTs can permeate nitrile without causing immediate visible degradation, leading to silent exposure.

The "Barrier-in-Depth" Strategy[2]

PPE Component	Recommendation	Scientific Rationale (The "Why")
Primary Hand Protection	Laminate Film (Silver Shield / 4H)	Permeation Resistance: PCTs are halogenated aromatics.[2] [3] Laminate films offer breakthrough times >4 hours, whereas thin nitrile may fail in <15 minutes.
Secondary Hand Protection	Nitrile (Outer Layer)	Dexterity & Grip: Laminate gloves are slippery and ill-fitting.[2][3] Wearing nitrile over laminate secures the fit and protects the inner glove from physical tears.
Respiratory Protection	P100 / N100 Particulate Respirator	Aerosol Defense: While vapor pressure is low, static dust or aerosols generated during weighing/transfer are significant risks.[2][3] If heating >40°C, add an Organic Vapor (OV) cartridge.
Body Protection	Tyvek® Lab Coat / Coverall	Particulate/Splash Barrier: Cotton lab coats absorb lipophilic toxins, becoming a secondary source of exposure. [2][3] Tyvek repels them.
Eye Protection	Chemical Splash Goggles	Mucosal Defense: Safety glasses are insufficient against viscous splashes.[2][3] Goggles seal the orbital area.

PPE Selection Logic Diagram



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Figure 1: Decision logic for selecting PPE based on the physical state of the PCT. Note the escalation to laminate gloves when the substance is in liquid form or solvated.

Operational Workflow: Handling & Solubilization

Arochlor 5432 is often a sticky, viscous resin. Standard weighing techniques can lead to contamination of balances and spatulas.

Step 1: Preparation (The "Clean Zone")

- Surface Prep: Cover the balance area with an impervious bench liner (plastic-backed absorbent paper). Tape it down.
- Tools: Use disposable glass Pasteur pipettes (if liquid) or disposable wooden/plastic spatulas (if resin). Avoid reusable metal spatulas to eliminate cross-contamination during washing.
- Solvent Selection: PCTs are insoluble in water. Use Isooctane or Hexane for solubilization. Note: These solvents degrade nitrile; this reinforces the need for Laminate gloves.

Step 2: The "Double-Weighing" Technique

To prevent balance contamination:

- Tare a glass scintillation vial with its cap ON.
- Remove the vial from the balance.
- Transfer **Arochlor 5432** into the vial inside a fume hood. Never open the stock container on the balance.
- Cap the vial and wipe the exterior with a Kimwipe dampened with isooctane.
- Return the vial to the balance to record the mass.

Step 3: Decontamination[4]

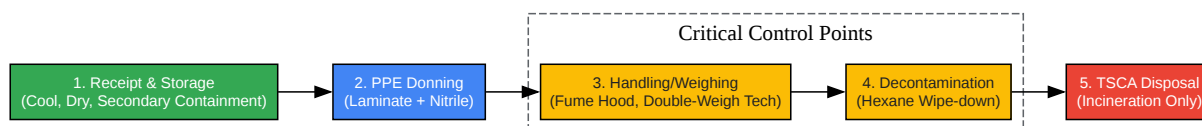
- Immediate Clean: Any drips must be wiped immediately with hexane/isooctane.
- Tool Disposal: All disposable tools (pipettes, spatulas) go directly into a solid hazardous waste container labeled "TSCA Regulated PCB/PCT Waste."

Waste Management & Disposal (TSCA Compliance)

Disposal of PCTs is strictly regulated.[4][5] They cannot be disposed of in standard chemical waste streams.

Waste Category	Protocol
Liquid Waste	Collect in glass bottles. Label: "Polychlorinated Terphenyls - TSCA Regulated." Do not mix with non-halogenated solvents to keep disposal costs manageable.
Solid Waste	Gloves, pipettes, bench liners, and Tyvek sleeves must go into a dedicated bucket/drum. [2][3]
Destruction	Must be sent to a TSCA-permitted incinerator capable of reaching 1200°C with 99.9999% destruction efficiency.[2][3]

Operational Lifecycle Diagram



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Figure 2: Cradle-to-grave workflow for **Arochlor 5432**, emphasizing the critical control points where exposure risk is highest.

Emergency Response

- Skin Contact: Do not scrub vigorously (this increases blood flow and absorption). Blot away resin with a dry cloth, then wash gently with soap and copious water for 15 minutes.
- Spill (<100mL): Evacuate immediate area. Don full PPE (including respirator).[5] Cover with sand or vermiculite. Do not use combustible materials (sawdust).[5]
- Fire: PCTs are non-flammable but emit toxic HCl and chlorinated vapors in a fire. Firefighters must wear SCBA.

References

- National Institute for Occupational Safety and Health (NIOSH). (2019). Chlorinated Terphenyls: IDLH Value Profile. CDC.[6] [\[Link\]](#)[2](#)[\[3\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Polychlorinated Biphenyls (PCBs): Manufacturing, Processing, Distribution in Commerce, and Use Prohibitions.[7] 40 CFR Part 761. [\[Link\]](#)[2](#)[\[3\]](#)
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